

Commercial Suppliers and Technical Profile of N-Heptyl-1-naphthamide

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Compound of Interest

Compound Name: *N-Heptyl-1-naphthamide*

Cat. No.: *B15064715*

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For researchers, scientists, and drug development professionals, securing a reliable supply of well-characterized chemical compounds is paramount. **N-Heptyl-1-naphthamide**, a derivative of the naphthamide scaffold, has garnered interest within various research domains. This technical guide provides an overview of its commercial availability and summarizes key technical data, although detailed experimental protocols and comprehensive biological pathway information remain limited in publicly accessible resources.

N-Heptyl-1-naphthamide is commercially available from several chemical suppliers, with MilliporeSigma (formerly Sigma-Aldrich) being a prominent source. The compound is identified by the CAS Number 303092-31-1. While a comprehensive technical data sheet with extensive physical and chemical properties is not readily available, information can be pieced together from supplier listings and chemical databases.

Physicochemical Properties

A summary of the available quantitative data for **N-Heptyl-1-naphthamide** is presented in the table below. This information is crucial for its handling, formulation, and use in experimental settings.

Property	Value	Source
CAS Number	303092-31-1	MilliporeSigma
Molecular Formula	C ₁₈ H ₂₃ NO	MilliporeSigma
Molecular Weight	269.38 g/mol	Calculated

Note: Further quantitative data such as melting point, boiling point, and solubility are not consistently provided across public sources and would typically be found on a supplier's Certificate of Analysis (CoA) or detailed technical data sheet.

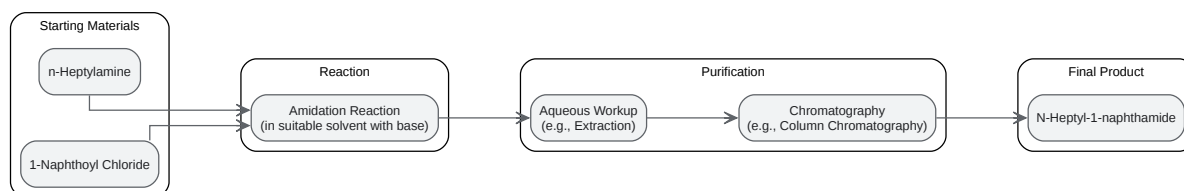
Commercial Availability

The primary supplier identified for research-grade **N-Heptyl-1-naphthamide** is MilliporeSigma, where it is listed under their AldrichCPR brand. Researchers interested in procuring this compound should refer to the MilliporeSigma website and use the CAS number 303092-31-1 for accurate product identification. Availability and pricing are subject to change and should be confirmed directly with the supplier.

Synthesis and Manufacturing

Detailed, publicly available protocols for the commercial synthesis of **N-Heptyl-1-naphthamide** are scarce. However, the general synthesis of N-alkyl-1-naphthamides can be conceptualized through a standard amidation reaction. This process would likely involve the reaction of 1-naphthoyl chloride with n-heptylamine. The reaction progress and purity of the final product would be monitored using standard analytical techniques such as thin-layer chromatography (TLC), nuclear magnetic resonance (NMR) spectroscopy, and mass spectrometry.

A generalized workflow for a potential lab-scale synthesis is depicted below.



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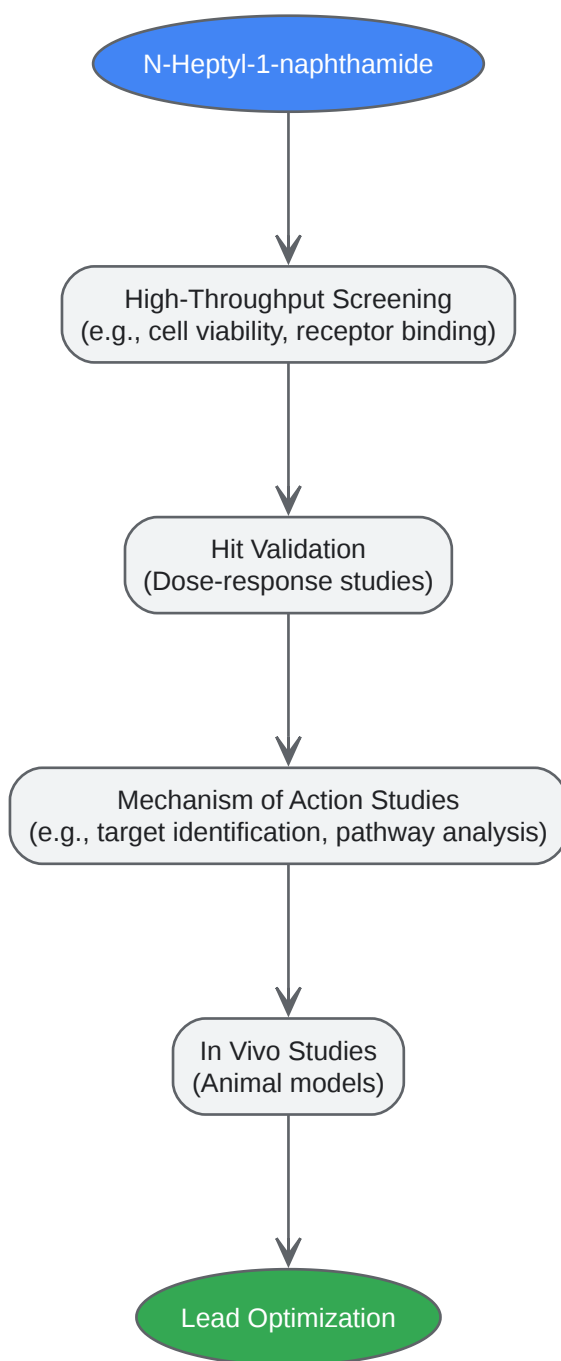
Figure 1. A generalized workflow for the synthesis of **N-Heptyl-1-naphthamide**.

Experimental Protocols and Biological Activity

Detailed experimental protocols for the use of **N-Heptyl-1-naphthamide** in specific assays or as a therapeutic agent are not readily found in the public domain. Scientific literature on the biological activity and mechanism of action of this specific compound is limited.

The broader class of naphthamides has been investigated for various pharmacological activities. However, without specific studies on **N-Heptyl-1-naphthamide**, any discussion of its mechanism of action or signaling pathway involvement would be speculative.

For researchers investigating this compound, the logical experimental progression would be to perform initial screening assays relevant to their field of interest. This could be followed by more in-depth studies to elucidate its mechanism of action. A conceptual workflow for such an investigation is outlined below.



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Figure 2. A conceptual workflow for the investigation of **N-Heptyl-1-naphthamide**'s biological activity.

In conclusion, **N-Heptyl-1-naphthamide** is a commercially available compound for research purposes. While basic physicochemical data can be obtained, a comprehensive technical profile, including detailed experimental protocols and biological pathway information, is not yet

publicly available. Researchers will need to rely on direct communication with suppliers for in-depth technical specifications and will likely need to develop their own experimental protocols based on the broader understanding of the naphthamide chemical class.

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